

Essential Safety Protocols for Handling Rhodium (III) Chloride, Trihydrate

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Compound of Interest

Compound Name: Rhodium chloride, trihydrate

CAS No.: 13876-89-6

Cat. No.: B7818945

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with Rhodium (III) chloride, trihydrate. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Rhodium (III) chloride, trihydrate is a hazardous chemical that can cause irritation and potential burns through all routes of exposure.^[1] It is harmful if swallowed and can cause serious eye damage.^{[1][2][3]} The compound appears as a red-brown powder and targets the respiratory system, eyes, and skin.^[1]

Quantitative Exposure Limits and Toxicity Data

Proper handling requires awareness of the established occupational exposure limits. Engineering controls and personal protective equipment should be utilized to maintain exposure below these levels.

Parameter	Value	Species	Reference
ACGIH TWA (as Rhodium)	1 mg/m ³	Human	[1]
NIOSH TWA (fume, as Rhodium)	0.1 mg/m ³	Human	[1]
NIOSH TWA (as Rh soluble compounds)	0.001 mg/m ³	Human	[1]
OSHA PEL (as Rhodium)	0.1 mg/m ³	Human	[1]
NIOSH IDLH (fume, as Rhodium)	100 mg/m ³	Human	[1]
NIOSH IDLH (as Rh soluble compounds)	2 mg/m ³	Human	[1]
LD50 (Intravenous)	198 mg/kg	Rat	[4]

Abbreviations:

- ACGIH TWA: American Conference of Governmental Industrial Hygienists Time-Weighted Average
- NIOSH TWA: National Institute for Occupational Safety and Health Time-Weighted Average
- OSHA PEL: Occupational Safety and Health Administration Permissible Exposure Limit
- IDLH: Immediately Dangerous to Life or Health
- LD50: Lethal Dose, 50%

Operational Plan: Safe Handling Protocol

A systematic approach to handling Rhodium (III) chloride, trihydrate is crucial. The following step-by-step protocol outlines the procedures from preparation to disposal.

Preparation and Engineering Controls

- Ventilation: Always handle Rhodium (III) chloride, trihydrate in a well-ventilated area.^[1] Use a chemical fume hood or other local exhaust ventilation to keep airborne concentrations low.^[1]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.^{[1][2]}
- Work Area: Designate a specific area for handling the compound. Cover work surfaces with absorbent, disposable liners.

Required Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.^{[1][2]} For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.^[5]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene, PVC, or rubber) and a lab coat or chemical-resistant apron to prevent skin contact.^{[1][5]}
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below the limits, or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[1][2]}

Handling Procedure

- Avoid Dust: Minimize the generation and accumulation of dust.^[1] Use dry clean-up procedures if spills occur.^[6]
- Avoid Contact: Prevent all personal contact with the substance, including inhalation and ingestion.^{[1][6]}
- Hygiene: Wash hands and any exposed skin thoroughly after handling.^[1] Do not eat, drink, or smoke in the handling area.^[2]
- Storage: Keep the container tightly closed when not in use.^[1] Store in a cool, dry, and secure place, preferably locked up.^{[1][2]} The recommended storage temperature is 15–25

°C.[3]

Emergency Response and Disposal

Emergency Procedures for Accidental Exposure

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.
[1]
- Skin Contact: Remove all contaminated clothing and shoes immediately.[1] Flush the affected skin with plenty of water for at least 15 minutes.[1] Get medical aid if irritation persists.[1]
- Inhalation: Move the individual to fresh air at once.[1] If breathing is difficult, administer oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cups of milk or water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Spill Response Protocol

- Evacuate non-essential personnel from the area.
- Ensure you are wearing the full required PPE.
- Ventilate the area of the spill.[1]
- Carefully sweep or vacuum the spilled solid material, avoiding dust generation.[1][6]
- Place the collected material into a suitable, labeled, and closed container for disposal.[1][6]
- Clean the spill area thoroughly with soap and water.

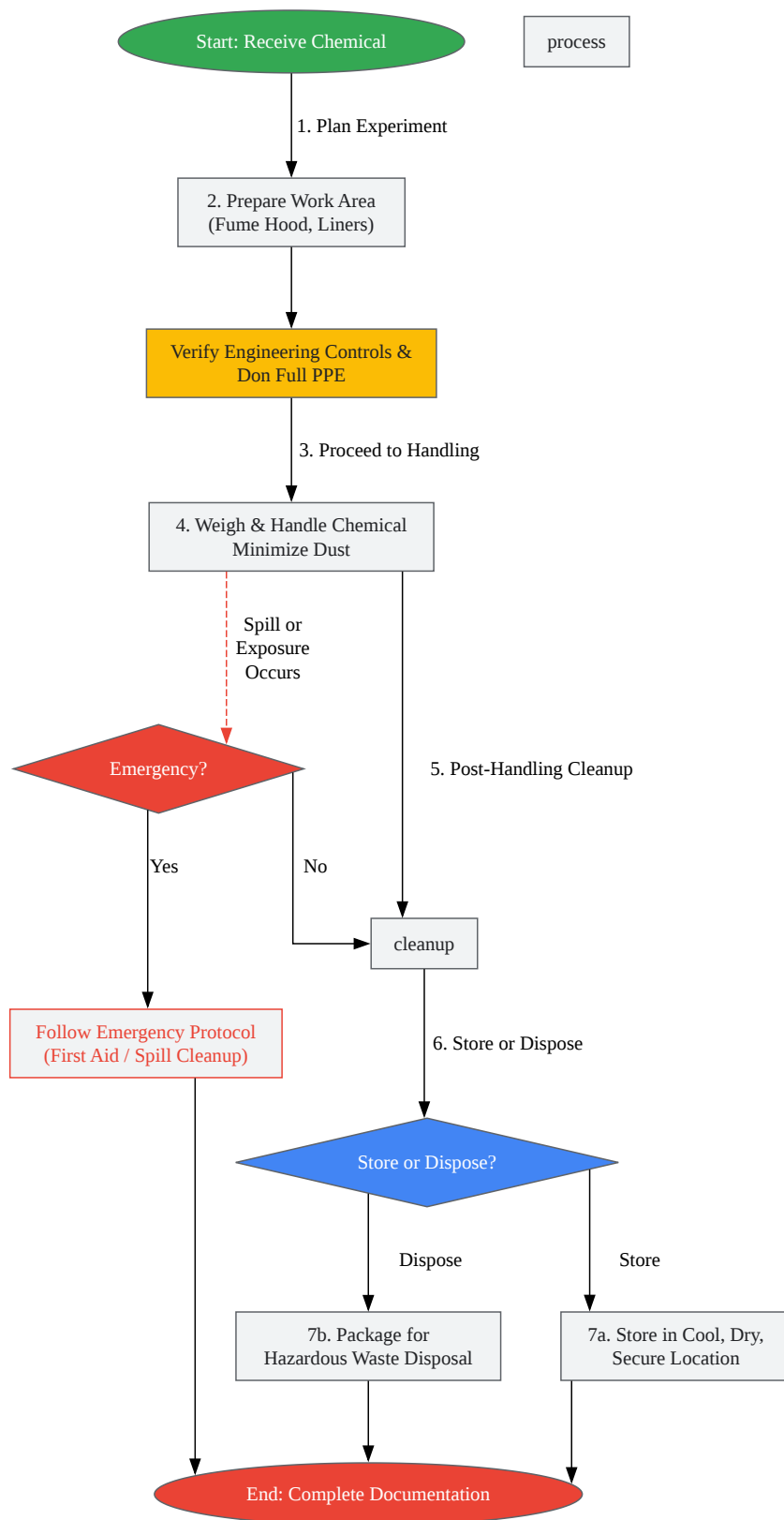
Disposal Plan

- All waste containing Rhodium (III) chloride, trihydrate must be treated as hazardous waste.

- Dispose of the contents and container at an approved waste disposal facility.[\[2\]](#)
- Do not mix with other waste.[\[4\]](#) Handle uncleaned containers as you would the product itself.
[\[4\]](#)
- Alternatively, non-recyclable solutions can be offered to a licensed disposal company.[\[4\]](#) The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling Rhodium (III) chloride, trihydrate.



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Caption: Workflow for the safe handling of Rhodium (III) chloride, trihydrate.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. carlroth.com [carlroth.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
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